

Amprolium HCl chemometric methods PLS-1 GA-PLS GA-ANN comparison

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Amprolium Hydrochloride

CAS No.: 137-88-2

Cat. No.: S518812

Get Quote

Comparison of Chemometric Models for Amprolium HCl

The table below summarizes the key quantitative findings from the comparative study, which aimed to resolve the highly overlapped spectra of Amprolium HCl (AMP), Ethopabate (ETHOP), and their alkaline degradation products [1] [2].

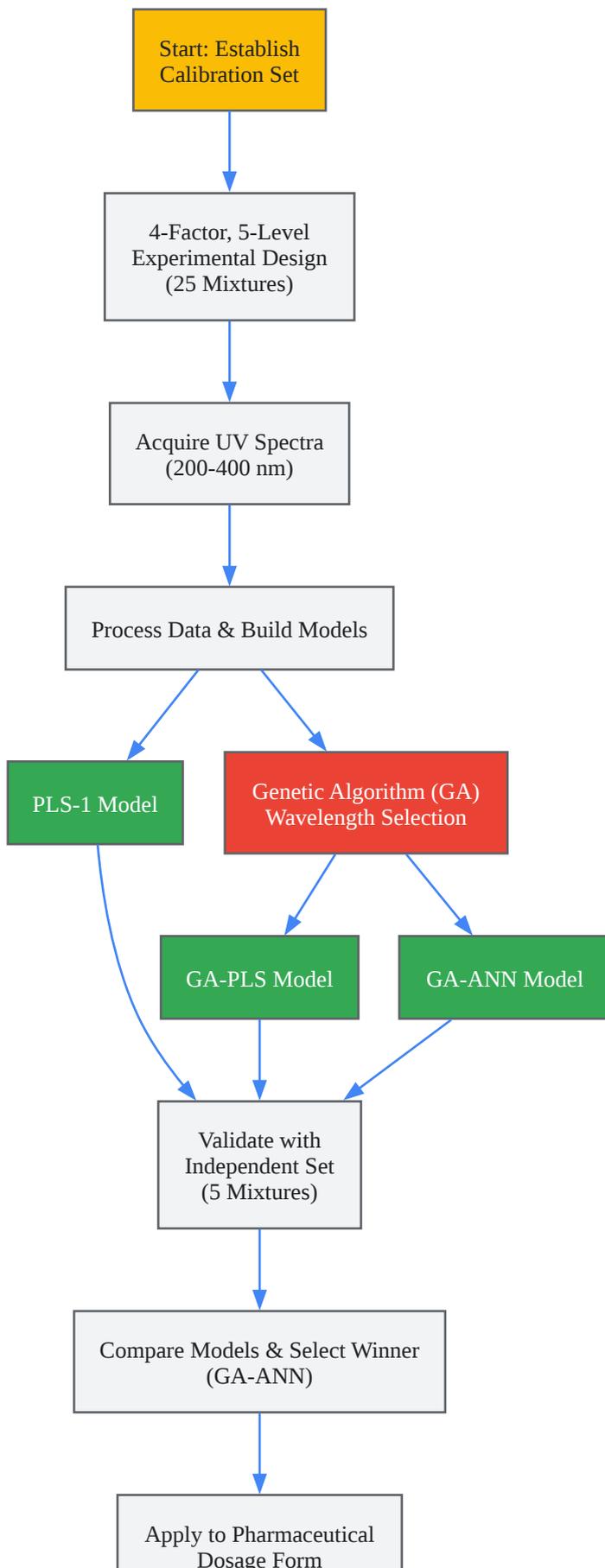
Model	Description	Key Advantage	RMSEP (AMP)	RMSEP (ETHOP)	Recovery % (AMP)	Recovery % (ETHOP)
PLS-1	A classic linear multivariate calibration method.	Simplicity and computational efficiency.	1.209	1.078	99.59 ± 1.485	100.35 ± 1.017
GA-PLS	PLS-1 model built using only wavelengths selected by a Genetic Algorithm.	Improved predictive power over PLS-1 by eliminating uninformative wavelengths.	0.754	0.503	99.95 ± 0.901	100.11 ± 0.634

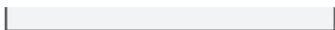
Model	Description	Key Advantage	RMSEP (AMP)	RMSEP (ETHOP)	Recovery % (AMP)	Recovery % (ETHOP)
GA-ANN	A non-linear Artificial Neural Network model whose inputs are wavelengths selected by a Genetic Algorithm.	Superiority in handling severe spectral overlap and complex data structures.	0.545	0.371	100.27 ± 0.698	100.06 ± 0.481

Abbreviation: RMSEP, Root Mean Square Error of Prediction.

Detailed Experimental Workflow

The following diagram illustrates the general workflow for developing and comparing the chemometric models, from experimental design to the final determination of the optimal model [1] [2] [3].





Click to download full resolution via product page

Key Experimental Protocols

For researchers seeking to replicate or adapt these methods, here are the detailed protocols from the studies:

- **Instrumentation and Software:** UV-Vis spectra were recorded using a Shimadzu dual-beam spectrophotometer with a 0.1 nm interval. All chemometric calculations were performed in MATLAB R2011a, using the PLS Toolbox for regression and built-in toolboxes for Genetic Algorithm and Artificial Neural Networks [2].
- **Calibration and Validation Set Design:** A **4-factor, 5-level experimental design** was used to create a calibration set of 25 laboratory-prepared mixtures containing different ratios of AMP, ETHOP, and their degradation products. The validity of the models was assessed using an independent validation set of 5 mixtures [1] [2] [3].
- **Forced Degradation:** To create the degradation products, AMP and ETHOP were subjected to **alkaline hydrolysis**. The structures of the degradation products were confirmed using IR and Mass Spectroscopy [2].
- **Chromatographic Comparison (HPLC):** The study also developed a stability-indicating HPLC method for comparison. Separation was achieved using a C18 column with a mobile phase of methanol and hexane sulphonic acid sodium salt (pH 3.4) in a 55:45 (v/v) ratio, with UV detection at 270 nm [1] [2].

Research Implications and Conclusion

The comparative data leads to a clear conclusion and has important implications for analytical scientists:

- **Model Selection:** The study conclusively demonstrated that the **GA-ANN model was superior** for this specific analytical problem, providing the lowest prediction error and highest accuracy [1] [2]. This superiority is attributed to ANN's ability to model complex, non-linear relationships in the spectral data that linear models like PLS cannot capture effectively [4].
- **Role of Genetic Algorithm:** The application of a Genetic Algorithm for wavelength selection was a critical step. It significantly improved the performance of both the PLS and ANN models by reducing data dimensionality and eliminating non-informative or noisy variables, leading to more robust and precise models [1] [2].
- **Practical Application:** The proposed GA-ANN method was successfully applied for the quantitative determination of AMP and ETHOP in a commercial soluble powder formulation, demonstrating its

practical utility for routine analysis in quality control laboratories without the need for a preliminary separation step [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. A comparative study of two analytical techniques for the ... [pubmed.ncbi.nlm.nih.gov]
2. A comparative study of two analytical techniques for the ... [sciencedirect.com]
3. Advanced chemometric methods for simultaneous ... [nature.com]
4. Comparison of Chemometric Problems in Food Analysis ... [mdpi.com]

To cite this document: Smolecule. [Amprolium HCl chemometric methods PLS-1 GA-PLS GA-ANN comparison]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b518812#amprolium-hcl-chemometric-methods-pls-1-ga-pls-ga-ann-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com